

Navigating the Scarcity: A Technical Guide to Nonane-2,5-diol

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Compound of Interest

Compound Name: Nonane-2,5-diol

Cat. No.: B15470269

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nonane-2,5-diol, a long-chain diol with potential applications in specialty chemical synthesis and as a building block in drug discovery, is not readily available through commercial suppliers. This technical guide addresses this scarcity by providing a comprehensive overview of its properties, a proposed synthesis pathway, and relevant safety considerations. The information presented herein is curated for researchers and professionals in the fields of chemistry and drug development, aiming to facilitate the acquisition and utilization of this compound for novel applications.

Introduction

Nonane-2,5-diol (C₉H₂₀O₂) is a member of the nonanediol family of isomers. While other isomers such as 1,9-nonanediol and 1,2-nonanediol are commercially available, **Nonane-2,5-diol** is notably absent from the catalogs of major chemical suppliers. This lack of commercial availability necessitates a deeper look into its synthesis and properties for any research or development activities that may require its use. This guide provides a theoretical framework for its preparation based on established organic chemistry principles and data on analogous compounds.

Physicochemical Properties

While experimental data for **Nonane-2,5-diol** is scarce, its fundamental properties can be predicted or are available through databases such as PubChem. A summary of these properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C9H20O2	PubChem
Molecular Weight	160.26 g/mol	PubChem
CAS Number	Not assigned	-
PubChem CID	22472108	PubChem[1]
Appearance	Expected to be a liquid or low-melting solid	Inferred
Boiling Point	Estimated to be in the range of 220-240 °C	Inferred
Solubility	Expected to be sparingly soluble in water, soluble in organic solvents	Inferred

Proposed Synthesis of Nonane-2,5-diol

The most direct and plausible route to synthesize **Nonane-2,5-diol** is through the reduction of the corresponding diketone, Nonane-2,5-dione. This precursor, while also not widely available commercially, can be synthesized through various established organic chemistry methods. The reduction of the diketone to the diol can be achieved using common reducing agents.

Proposed Experimental Protocol: Reduction of Nonane-2,5-dione

This protocol is a proposed method and should be adapted and optimized by qualified personnel in a suitable laboratory setting.

Materials:

- Nonane-2,5-dione

- Sodium borohydride (NaBH_4) or Lithium aluminum hydride (LiAlH_4)
- Anhydrous solvent (e.g., methanol for NaBH_4 , diethyl ether or THF for LiAlH_4)
- Hydrochloric acid (HCl), dilute aqueous solution
- Sodium sulfate (Na_2SO_4), anhydrous
- Rotary evaporator
- Standard laboratory glassware for organic synthesis

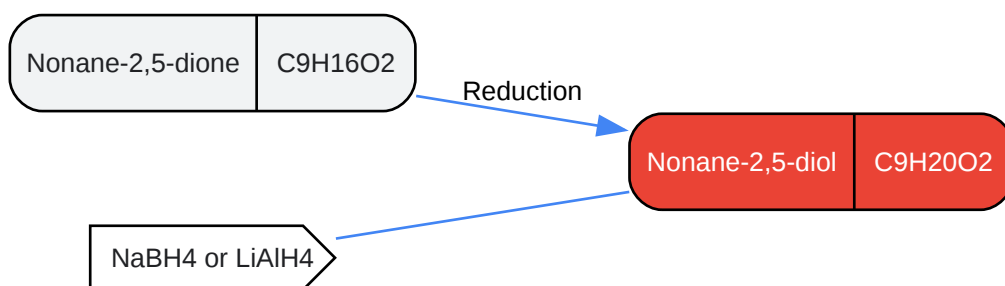
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve Nonane-2,5-dione in the appropriate anhydrous solvent. Cool the solution in an ice bath.
- **Addition of Reducing Agent:** Slowly add the reducing agent (e.g., sodium borohydride) portion-wise to the stirred solution. The reaction is exothermic and the temperature should be maintained at 0-5 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, slowly add dilute hydrochloric acid to quench the excess reducing agent and neutralize the reaction mixture.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Remove the solvent using a rotary evaporator to obtain the crude **Nonane-2,5-diol**.

- Purification: Purify the crude product by column chromatography or distillation under reduced pressure.

Synthesis Pathway Diagram

The following diagram illustrates the proposed synthesis of **Nonane-2,5-diol** from its diketone precursor.



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Caption: Proposed synthesis of **Nonane-2,5-diol** via reduction of Nonane-2,5-dione.

Safety and Handling

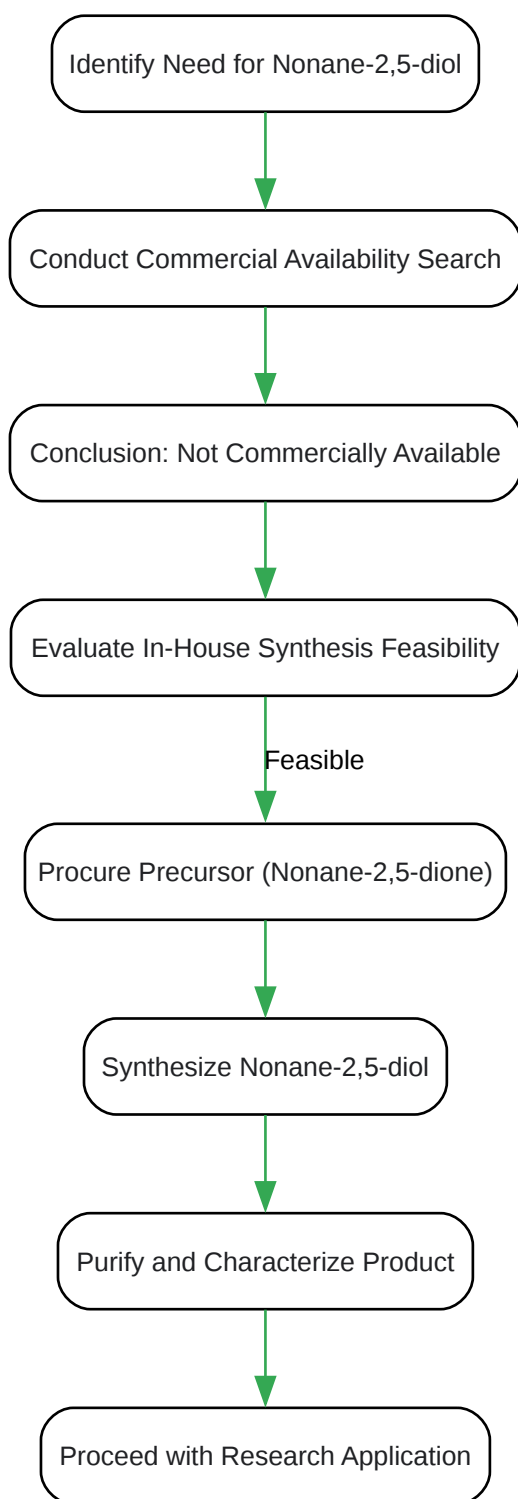
No specific safety data sheet (SDS) is available for **Nonane-2,5-diol**. Therefore, it should be handled with the same precautions as other long-chain alcohols and diols. Based on the SDS for similar compounds like nonane and other diols, the following hazards should be considered^{[2][3][4][5]}:

- Flammability: Assumed to be a combustible liquid. Keep away from open flames and high temperatures.
- Skin and Eye Irritation: May cause skin and eye irritation upon contact. Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- Inhalation: May cause respiratory tract irritation if inhaled. Work in a well-ventilated area or use a fume hood.
- Ingestion: The toxicological properties are unknown. Avoid ingestion.

A thorough risk assessment should be conducted before handling this compound.

Logical Workflow for Acquisition and Use

The following diagram outlines the logical steps for a research entity to acquire and utilize **Nonane-2,5-diol**.



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Caption: Workflow for obtaining and using **Nonane-2,5-diol**.

Conclusion

While **Nonane-2,5-diol** is not a commercially available chemical, this guide provides a foundational understanding for its synthesis and handling. By following the proposed synthesis route and adhering to appropriate safety protocols, researchers and drug development professionals can potentially access this compound for their specific applications. The information provided aims to bridge the gap created by its commercial scarcity and empower scientific advancement in areas where this unique diol may play a critical role.

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References

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